

# (3-Aminopyridin-2-yl)methanol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (3-Aminopyridin-2-yl)methanol

Cat. No.: B1284177

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## Technical Guide: (3-Aminopyridin-2-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **(3-Aminopyridin-2-yl)methanol**, a key building block in medicinal chemistry and materials science.

## Core Molecular Data

**(3-Aminopyridin-2-yl)methanol**, identified by the CAS number 52378-63-9, is a pyridine derivative with significant potential in the synthesis of complex organic molecules.<sup>[1][2]</sup> Its structural isomers, such as (2-Aminopyridin-3-yl)methanol and (3-Aminopyridin-4-yl)methanol, are also recognized for their roles as versatile intermediates in pharmaceutical and agrochemical research.<sup>[3][4]</sup>

Below is a summary of the key quantitative data for **(3-Aminopyridin-2-yl)methanol** and its common isomers.

Property	(3-Aminopyridin-2-yl)methanol	(2-Aminopyridin-3-yl)methanol	(3-Aminopyridin-4-yl)methanol	(6-Amino-3-pyridinyl)methanol
CAS Number	52378-63-9[1][2]	23612-57-9[3][5][6][7][8][9]	152398-05-5[4][10]	113293-71-3[11]
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O[3][5][6][8]	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O[4][10]	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O[11]
Molecular Weight	124.14 g/mol	124.14 g/mol [3][5][6][8]	124.14 g/mol [4][10]	124.14 g/mol [11]
Appearance	-	Yellow solid[3]	White to off-white crystalline powder[4]	White to Light yellow to Light orange powder to crystal[11]
Melting Point	-	-	115-120 °C[4]	120 °C[11]

## Synthesis and Experimental Protocols

The synthesis of aminopyridinylmethanols typically involves the reduction of a corresponding pyridine derivative, such as a carboxylic acid ester or another reducible functional group. While a specific, detailed experimental protocol for **(3-Aminopyridin-2-yl)methanol** is not readily available in the provided search results, the synthesis of its isomers provides a representative methodology.

### Representative Experimental Protocol: Synthesis of (2-Amino-pyridin-4-yl)-methanol

This protocol details the synthesis of (2-Amino-pyridin-4-yl)-methanol via the reduction of methyl 2-aminoisonicotinate using lithium aluminum hydride.[12]

Materials:

- Methyl 2-aminoisonicotinate
- Lithium aluminum hydride (LiAlH<sub>4</sub>)

- Anhydrous tetrahydrofuran (THF)
- Benzene
- Cooling water

#### Procedure:

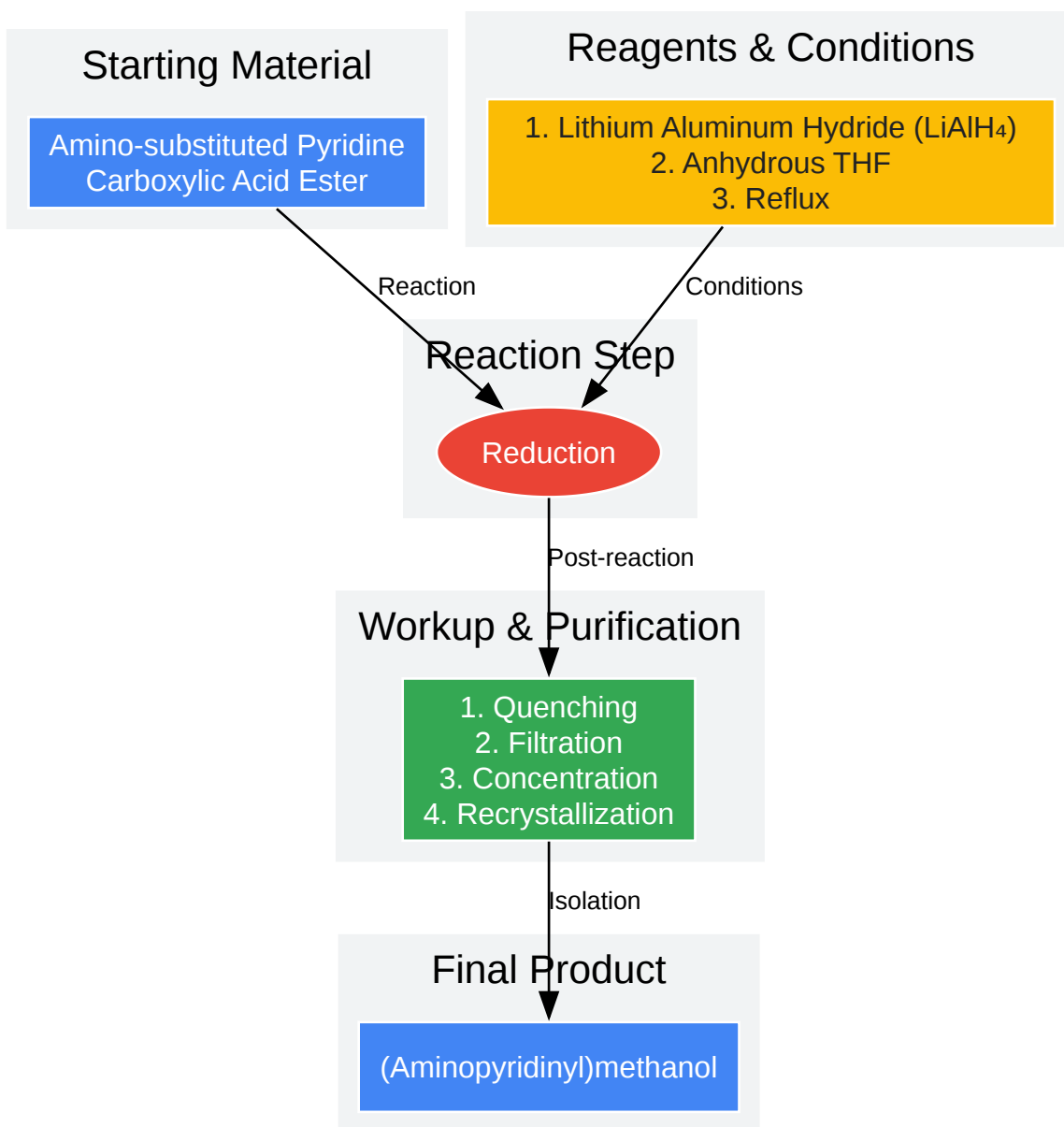
- Dissolve 26 g of lithium aluminum hydride in 800 mL of anhydrous tetrahydrofuran (THF).
- Under stirring, slowly add a solution of 103 g of methyl 2-aminoisonicotinate in 600 mL of anhydrous THF.
- Heat the resulting slurry to reflux for 3 hours.
- After the reaction is complete, carefully quench the reaction by the addition of cooling water.
- Collect the precipitate by filtration and wash it with 300 mL of THF.
- Combine the filtrates and concentrate them under reduced pressure.
- Recrystallize the residue from benzene to yield the final product.

Results: The procedure yields 61 g (73%) of (2-Amino-pyridin-4-yl)-methanol with a melting point of 80-81.5°C.[12] The product can be further analyzed by  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy and elemental analysis to confirm its structure and purity.[12]

## Synthetic Pathway and Workflow

The general synthetic approach for producing aminopyridinylmethanols from their corresponding amino-substituted pyridine carboxylic acid esters is illustrated in the diagram below. This workflow highlights the key transformation of an ester functional group to a primary alcohol.

## General Synthetic Workflow for Aminopyridinylmethanols



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Caption: Synthetic workflow from ester to alcohol.

## Applications in Research and Development

**(3-Aminopyridin-2-yl)methanol** and its isomers are valuable intermediates in several areas of chemical research and development:

- **Pharmaceutical Development:** These compounds serve as crucial building blocks in the synthesis of a variety of pharmaceuticals.[3][4] Their unique structures allow for the introduction of diverse functional groups, making them essential for creating complex, biologically active molecules, including agents targeting neurological disorders.[3][4]
- **Biochemical Research:** They are utilized in studies investigating enzyme inhibition and receptor binding, offering insights into biological pathways and potential therapeutic targets. [3][4]
- **Materials Science:** The chemical properties of these compounds make them suitable for exploration in the development of novel materials, such as polymers and coatings.[3][4]
- **Agrochemicals:** These intermediates are also used in the formulation of agrochemicals, contributing to the development of more effective and environmentally friendly pesticides and herbicides.[3]

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- To cite this document: BenchChem. [(3-Aminopyridin-2-yl)methanol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1284177#3-aminopyridin-2-yl-methanol-molecular-weight-and-formula]

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